

# An In-depth Technical Guide on the Physicochemical Properties of 4,5-Dimethylisatin

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## Compound of Interest

Compound Name: 4,5-Dimethylisatin

Cat. No.: B1605237

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This technical guide provides a comprehensive overview of the physicochemical properties of **4,5-Dimethylisatin**, a derivative of the versatile heterocyclic compound isatin. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

## Core Physicochemical Properties

Quantitative data for **4,5-Dimethylisatin** is limited in publicly available literature. Therefore, where specific data for the 4,5-dimethyl derivative is unavailable, information for the parent compound, isatin, is provided as a reference point.

Property	4,5-Dimethylisatin	Isatin (Parent Compound)
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub> [1][2]	C <sub>8</sub> H <sub>5</sub> NO <sub>2</sub>
Molecular Weight	175.18 g/mol [1][2]	147.13 g/mol [3]
Melting Point	Data not available	200-203 °C (decomposes)[3]
Boiling Point	Data not available	Data not available
Solubility (Water)	Data not available	Poorly soluble[4][5]
Solubility (Organic Solvents)	Data not available	More soluble in ethanol, methanol, and DMSO[4]
pKa	Data not available	Data not available
logP	Data not available	0.83[3]

## Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below. These are generalized protocols and may require optimization for **4,5-Dimethylisatin**.

### 2.1. Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. A sharp melting point range is indicative of a pure compound.

- Apparatus: Capillary melting point apparatus.
- Procedure:
  - A small, finely powdered sample of the compound is packed into a capillary tube, sealed at one end.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute).

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes liquid is recorded as the end of the melting range.

## 2.2. Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- Apparatus: Vials, analytical balance, shaker, filtration device, and a method for quantification (e.g., UV-Vis spectrophotometer or HPLC).
- Procedure (Shake-Flask Method):
  - An excess amount of the solid compound is added to a known volume of the solvent in a vial.
  - The vial is sealed and agitated in a constant temperature shaker for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - The resulting saturated solution is filtered to remove any undissolved solid.
  - The concentration of the solute in the filtrate is determined using a suitable analytical technique.

## 2.3. Determination of pKa

The pKa is a measure of the strength of an acid in solution.

- Apparatus: Potentiometer with a pH electrode, burette, stirrer.
- Procedure (Potentiometric Titration):
  - A known concentration of the compound is dissolved in a suitable solvent (e.g., water or a co-solvent system).

- The solution is titrated with a standardized solution of a strong acid or base.
- The pH of the solution is measured after each addition of the titrant.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

#### 2.4. Determination of logP (Octanol-Water Partition Coefficient)

The logP value is a measure of the lipophilicity of a compound and is defined as the logarithm of the ratio of the concentrations of the un-ionized solute in the octanol and water phases at equilibrium.

- Apparatus: Separatory funnel or vials, shaker, analytical instrument for quantification (e.g., HPLC).
- Procedure (Shake-Flask Method):
  - A known amount of the compound is dissolved in a mixture of n-octanol and water.
  - The mixture is shaken vigorously to allow for partitioning of the compound between the two phases and then allowed to separate.
  - The concentration of the compound in both the n-octanol and water phases is determined analytically.
  - The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
  - logP is the base-10 logarithm of P.

## Biological Activity and Potential Signaling Pathway

Isatin and its derivatives have been reported to exhibit a wide range of biological activities, including antiproliferative effects against various cancer cell lines.<sup>[6]</sup> Studies on multi-substituted isatin derivatives have shown that they can induce apoptosis (programmed cell

death) in cancer cells.[6] While the specific mechanism for **4,5-Dimethylisatin** has not been elucidated, a plausible pathway involves the activation of the intrinsic apoptosis pathway.

Proposed Antiproliferative Mechanism of Isatin Derivatives:

Isatin derivatives, including potentially **4,5-Dimethylisatin**, may exert their anticancer effects by inducing cellular stress, leading to the activation of the mitochondrial-mediated apoptotic pathway. This process involves the release of cytochrome c from the mitochondria, which then triggers a cascade of caspase activation, ultimately leading to the execution of apoptosis.

Caption: Proposed intrinsic apoptosis pathway induced by **4,5-Dimethylisatin**.

## Experimental Workflow for Assessing Antiproliferative Activity

The following workflow outlines the key steps to evaluate the potential of **4,5-Dimethylisatin** as an antiproliferative agent.

Caption: Experimental workflow for evaluating the anticancer effects of **4,5-Dimethylisatin**.

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